

# Safeguarding Your Laboratory: Proper Disposal of 1-Tert-butoxy-2-propanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Tert-butoxy-2-propanol

Cat. No.: B1216398

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For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount, not only during experimentation but also in the often-overlooked phase of chemical disposal. This guide provides essential, immediate safety and logistical information for the proper disposal of **1-Tert-butoxy-2-propanol**, ensuring the protection of both laboratory personnel and the environment.

## Immediate Safety and Handling Precautions

**1-Tert-butoxy-2-propanol** is a combustible liquid that can cause skin and serious eye irritation.  
[1][2] Before handling, it is crucial to wear appropriate personal protective equipment (PPE), including protective gloves, safety goggles, and a lab coat.[1][2][3][4] Ensure adequate ventilation in the handling area to avoid the inhalation of vapors.[1][3][4] Keep the chemical away from heat, sparks, open flames, and hot surfaces.[1][4]

In the event of a spill, immediately remove all sources of ignition.[1][4] Contain the spillage using a non-combustible absorbent material such as sand, earth, or vermiculite.[1][3][4] The collected material should then be placed in a suitable, sealed container for disposal according to local regulations.[3][4] Do not let the product enter drains or the environment.[1][5]

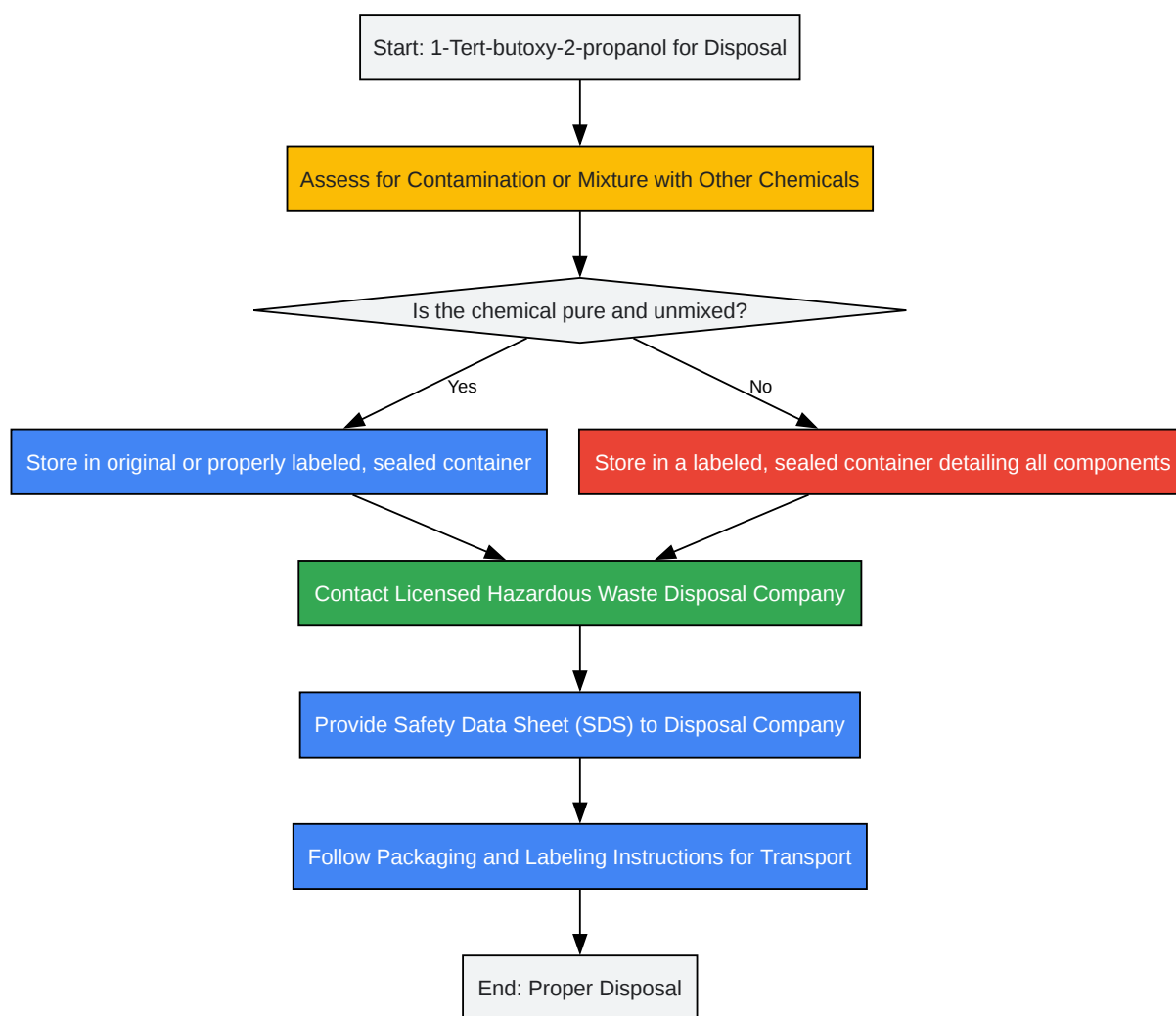
## Step-by-Step Disposal Protocol

The primary method for the disposal of **1-Tert-butoxy-2-propanol** is to engage a licensed professional waste disposal company.[1][2] This ensures that the chemical is managed in accordance with all applicable environmental regulations.

- Segregation and Storage:
  - Do not mix **1-Tert-butoxy-2-propanol** with other waste streams.<sup>[1]</sup>
  - Keep the chemical in its original, clearly labeled container.<sup>[1][6]</sup> If the original container is not available, use a clean, compatible, and properly labeled container.
  - Store the waste container in a cool, dry, and well-ventilated area, away from sources of ignition.<sup>[1]</sup> The container must be kept tightly closed.<sup>[1][2]</sup>
- Licensed Disposal:
  - Arrange for the collection of the waste by a licensed hazardous waste disposal company.
  - Provide the disposal company with the Safety Data Sheet (SDS) for **1-Tert-butoxy-2-propanol**.
  - Follow all instructions provided by the disposal company regarding packaging and labeling for transport.
- Contaminated Materials and Empty Containers:
  - Any materials used to clean up spills, such as absorbent pads or granules, must be treated as hazardous waste and disposed of in the same manner as the chemical itself.
  - Handle uncleaned, empty containers as you would the product.<sup>[1]</sup> They should be disposed of as unused product by a licensed disposal company.<sup>[1][2]</sup>

## Disposal Decision Pathway

The following diagram illustrates the logical workflow for the proper disposal of **1-Tert-butoxy-2-propanol**.



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Caption: Disposal workflow for **1-Tert-butoxy-2-propanol**.

## Quantitative Data Summary

While specific quantitative limits for disposal are determined by local and national regulations, the following table summarizes key physical and safety data for **1-Tert-butoxy-2-propanol**.

Property	Value	Reference
Flash Point	44.4°C (open cup)	[4]
Boiling Point	151°C	[4]
UN Number	3271 (for transport as ETHERS, N.O.S.)	[1]
Hazard Class	3 (Flammable Liquid)	[1]
Packing Group	III	[1]

Disclaimer: This information is intended as a guide and does not supersede local, state, or federal regulations. Always consult the Safety Data Sheet (SDS) and your institution's Environmental Health and Safety (EHS) department for specific disposal requirements.

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